

Technical Support Center: Resolution of PCB 110 & PCB 116 Co-elution

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Compound of Interest

Compound Name: 2,3,3',4',5'-Pentachlorobiphenyl

CAS No.: 76842-07-4

Cat. No.: B1594564

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Case ID: PCB-RES-110-116 Status: Open for Troubleshooting Support Tier: Level 3 (Senior Application Scientist) Applicable Methods: EPA 1668C, EPA 8082A, EU-PCB Analysis^[1]

Introduction

Welcome to the Advanced Chromatography Support Center. You are likely here because your current GC-MS or GC-ECD method is failing to chromatographically resolve PCB 110 (2,3,3',4',6-Pentachlorobiphenyl) from PCB 116 (2,3,4,5,6-Pentachlorobiphenyl).

In high-throughput environmental toxicology and trace contaminant screening—often a proxy for rigorous impurity profiling in drug development—these two congeners represent a "Critical Pair."^[1] Their vapor pressures and boiling points are nearly identical, causing them to co-elute on standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5, HP-5).^[1]

This guide provides the definitive hardware and methodological changes required to separate this pair.

Module 1: Diagnostic & Root Cause

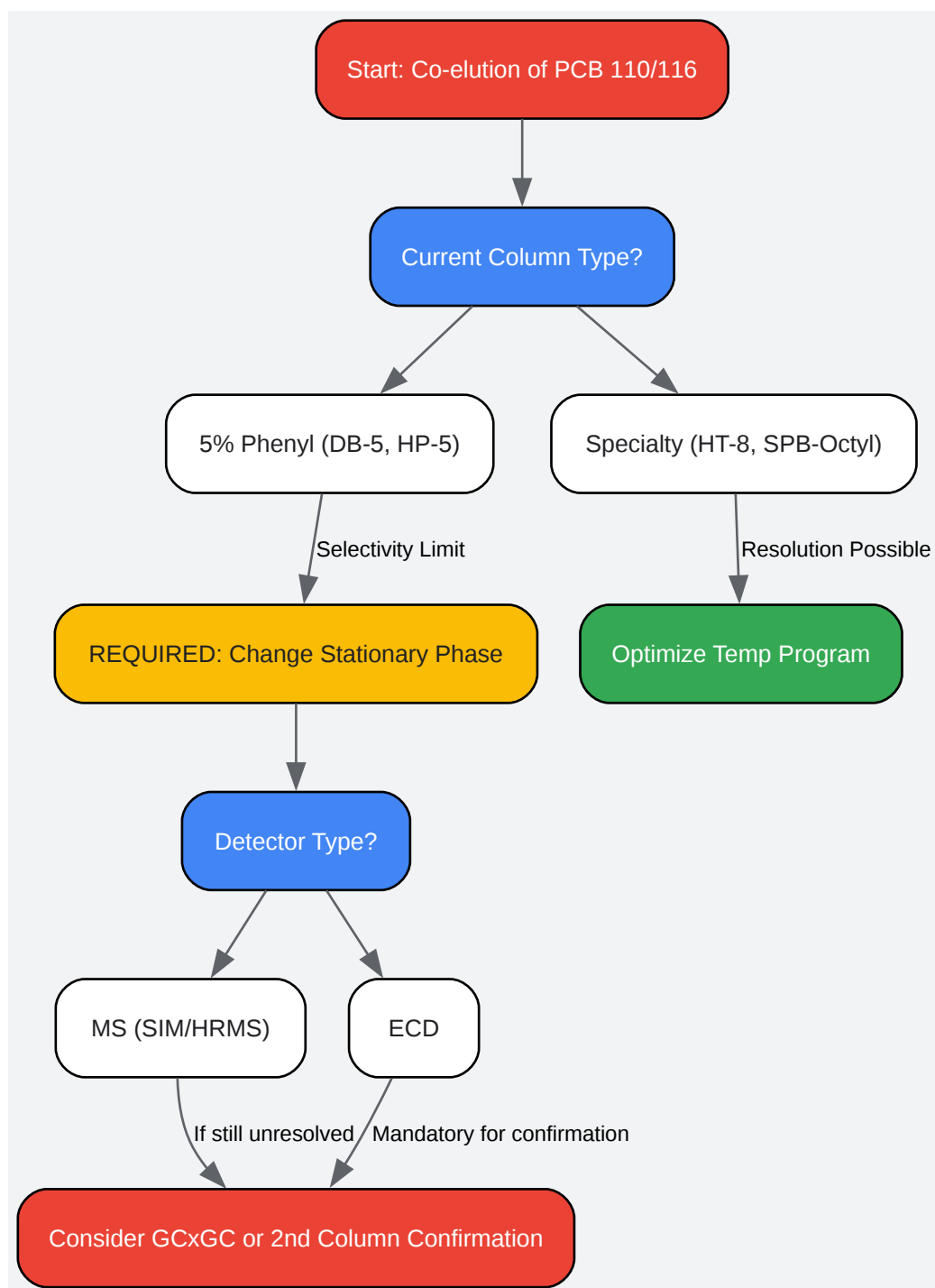
Q: Why are PCB 110 and 116 co-eluting on my standard DB-5 column?

A: This is a fundamental limitation of the stationary phase chemistry, not your instrument.

- The Chemistry: Both analytes are pentachlorobiphenyls () with molecular weights of ~326.4 g/mol .
- The Interaction: A standard DB-5 (5% phenyl) phase separates primarily by boiling point.^[1] Because PCB 110 and 116 have similar boiling points, the dispersive forces on a 5% phenyl column are insufficient to differentiate the subtle steric differences between the 2,3,3',4',6- (PCB 110) and 2,3,4,5,6- (PCB 116) substitution patterns.^[1]
- The Consequence: On a standard 30m or 60m DB-5 column, they will appear as a single peak or a shoulder, compromising quantitation accuracy.^[1]

Troubleshooting Logic Flow

Use the following decision tree to determine your remediation path.



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Figure 1: Decision logic for resolving critical PCB pairs. Note that standard phases often require hardware changes rather than just method optimization.[1]

Module 2: Stationary Phase Selection (The Hardware Fix)

Q: Which column should I switch to for this specific separation?

A: You must move to a phase that utilizes shape selectivity or higher phenyl content, rather than just boiling point.[\[1\]](#)

The most authoritative solution, supported by EPA Method 1668C protocols, is to use a HT-8 (8% phenyl polycarborane-siloxane) or an SPB-Octyl phase.[\[1\]](#)

Comparative Performance Table

Column Phase	Composition	PCB 110/116 Status	Recommendation
DB-5 / HP-5	5% Phenyl Methyl Siloxane	Co-elution	Not Recommended for this pair. [1]
DB-XLB	Proprietary Low-Bleed	Partial / Difficult	Good for general PCBs, but 110/116 remains a critical pair. [1]
HT-8 / SGE HT-8	8% Phenyl Polycarborane	Resolved	Primary Recommendation. The carborane moiety adds unique shape selectivity. [1]
SPB-Octyl	50% Octyl / 50% Methyl	Resolved	Excellent alternative. [1] [2] The octyl chain interacts differently with the ortho-chlorines. [1]
Rtx-PCB	Proprietary Crossbond	Resolved	Engineered specifically for this application.

Protocol: Column Installation & Conditioning

- Install: Mount the HT-8 or SPB-Octyl column (typically 30m or 60m x 0.25mm ID x 0.25µm df).[\[1\]](#)
- Leak Check: Pressurize with carrier gas (He or) and verify no leaks at the inlet/detector.
- Condition: Ramp to 300°C (or column max) at 5°C/min and hold for 30 mins to stabilize the baseline.

Module 3: Method Optimization

Q: I cannot change my column immediately. Can I optimize the temperature program?

A: While difficult on a DB-5, you can attempt to maximize resolution () by flattening the temperature ramp during the elution window of the pentachlorobiphenyls.[\[1\]](#)

Optimized Temperature Program (Pentachloro-Focus):

- Injection: Splitless, 270°C.
- Initial Oven: 100°C, hold for 1 min.
- Ramp 1: 20°C/min to 160°C.
- Ramp 2 (Critical): 2.5°C/min to 260°C.
 - Why: Slowing the ramp rate here increases the interaction time with the stationary phase during the elution of penta-CBs.[\[1\]](#)
- Ramp 3: 20°C/min to 320°C, hold 5 min.

Warning: This will significantly increase run time.[\[1\]](#) If

persists, you must revert to Module 2 (Column Change).[\[1\]](#)

Module 4: Advanced Resolution (GCxGC)

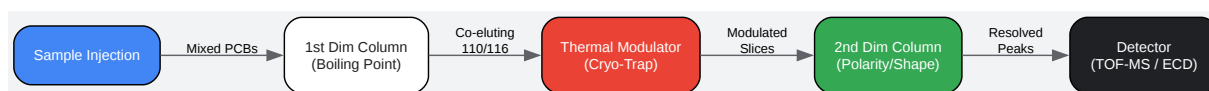
Q: I have a complex biological matrix (tissue/plasma). Single column isn't working.

A: For complex matrices where matrix interference exacerbates co-elution, Comprehensive Two-Dimensional Gas Chromatography (GCxGC) is the gold standard.[1]

The Setup:

- 1st Dimension: Non-polar (e.g., DB-5) separates by boiling point.[1]
- Modulator: Traps and reinjects slices of the 1st dimension peak.[1]
- 2nd Dimension: Polar / Shape-selective (e.g., Rtx-PCB or Ionic Liquid) separates by polarity/shape.[1]

PCB 110 and 116 will elute at similar times in the 1st dimension but will be spatially separated in the 2nd dimension due to their different polarities.[1]



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Figure 2: GCxGC workflow. The modulator "slices" the co-eluting peak, allowing the second column to separate 110 and 116 based on polarity.[1]

Module 5: Validation & Quality Assurance

Q: How do I prove to my QA unit that they are separated?

A: You must calculate the Resolution (

) using a reference standard containing both congeners.

Validation Protocol:

- Standard Prep: Purchase a certified reference material (CRM) containing specific PCB congeners (e.g., from AccuStandard or Wellington Labs).[1]
- Injection: Run the standard using your optimized method.
- Calculation:
 - Where
 t_R is retention time and
 $W_{0.5}$ is peak width at half height.[1]
- Acceptance Criteria:
 - : Baseline separation (Ideal).[1]
 - : Acceptable for quantification with valley-drop integration.[1]
 - : Fail. Report as "Co-eluting PCB 110/116" (Summation required per EPA 1668C).[1]

References

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